

Application Notes and Protocols: GSK8573

Solubility and Solvent Preparation

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Compound of Interest

Compound Name: GSK8573

Cat. No.: B10818798

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This document provides detailed information and protocols for the solubilization and preparation of **GSK8573** for both in vitro and in vivo experimental settings. **GSK8573** is utilized as an inactive control compound for GSK2801, an acetyl-lysine competitive inhibitor of BAZ2A and BAZ2B bromodomains. Notably, **GSK8573** exhibits binding activity to BRD9 (Kd of 1.04 μ M) and is inactive against BAZ2A/B and other bromodomain families.[\[1\]](#)[\[2\]](#)

Data Presentation: Solubility

The solubility of **GSK8573** has been determined in various solvents. The following table summarizes the quantitative solubility data for easy reference and comparison.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	22 mg/mL	68.03 mM	Sonication is recommended to aid dissolution. [1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL	7.73 mM	A common formulation for in vivo studies. [1] [3]

Molecular Weight of **GSK8573**: 323.39 g/mol [\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of GSK8573 Stock Solution for In Vitro Assays

This protocol outlines the preparation of a high-concentration stock solution of **GSK8573** in Dimethyl Sulfoxide (DMSO), suitable for subsequent dilution in aqueous media for in vitro experiments.

Materials:

- **GSK8573** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **GSK8573** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 30.92 μ L of DMSO per 1 mg of **GSK8573**).
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.^[1] Visually inspect for complete dissolution.
- **Storage:**

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to one year for long-term stability.^{[1][2]}

Protocol 2: Preparation of GSK8573 Formulation for In Vivo Studies

This protocol details the preparation of a **GSK8573** formulation suitable for administration in animal models, based on a common vehicle composition.

Materials:

- **GSK8573** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80
- Sterile Saline (0.9% w/v NaCl in water)
- Sterile conical tubes
- Pipettes and sterile tips

Procedure: This procedure is for preparing a final concentration of 2 mg/mL.

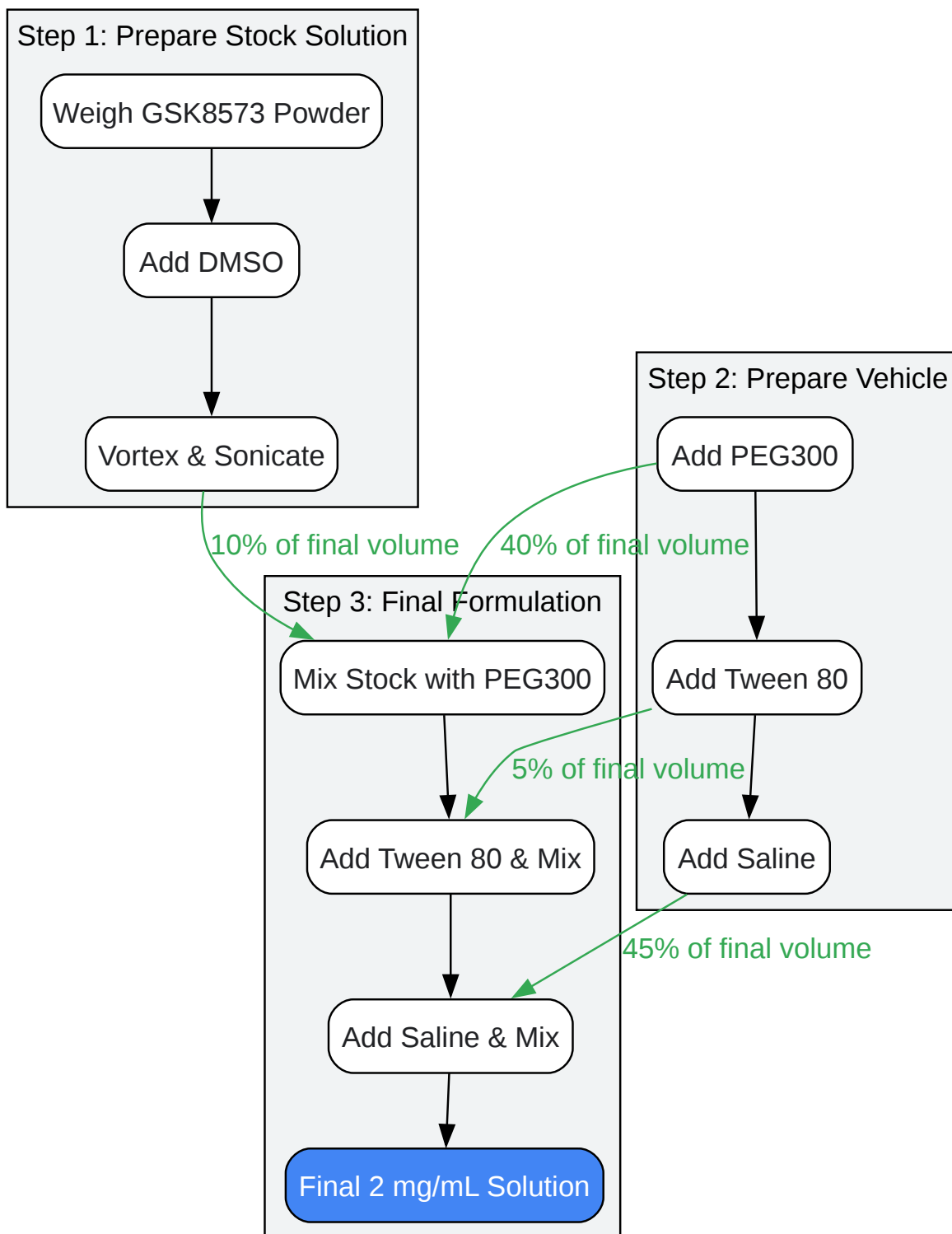
- **Prepare a Concentrated Stock:** First, prepare a concentrated stock solution of **GSK8573** in DMSO. For instance, create a 20 mg/mL stock by dissolving the appropriate amount of **GSK8573** in DMSO.
- **Vehicle Preparation (for 1 mL final volume):**
 - In a sterile conical tube, add 400 µL of PEG300.

- Add 100 μ L of the 20 mg/mL **GSK8573** DMSO stock solution to the PEG300 and mix thoroughly by pipetting or vortexing. This results in a 10% DMSO concentration in the final formulation.
- Add 50 μ L of Tween 80 to the mixture and mix until a homogenous solution is formed.
- Add 450 μ L of sterile saline to the mixture.
- Vortex the final solution thoroughly to ensure complete mixing. The final concentration of **GSK8573** will be 2 mg/mL.

Visualizations

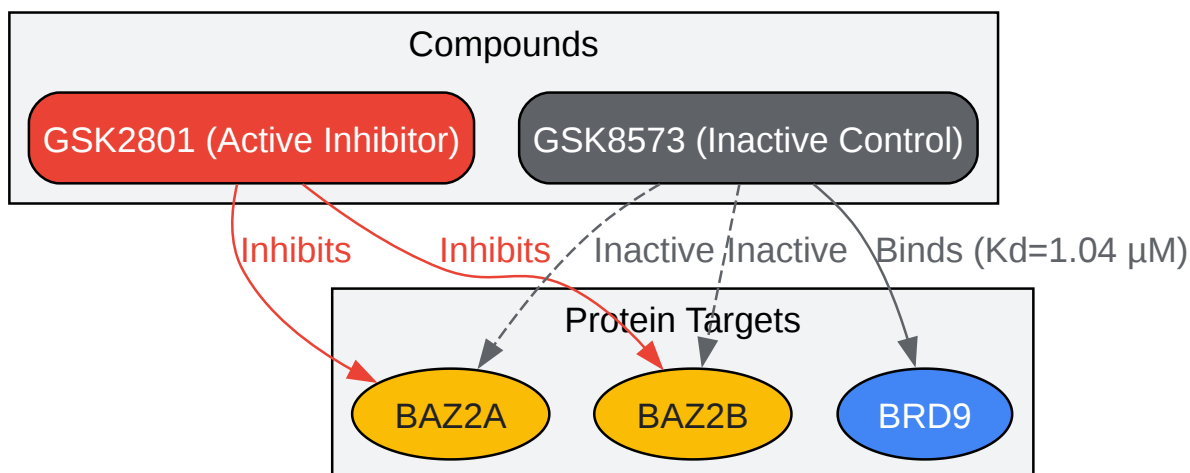
Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for preparing **GSK8573** for in vivo use and the logical relationship between **GSK8573**, its active counterpart GSK2801, and their respective protein targets.



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Caption: Workflow for preparing **GSK8573** in vivo formulation.



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Caption: Logical relationship of **GSK8573** and GSK2801 to their targets.

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- To cite this document: BenchChem. [Application Notes and Protocols: GSK8573 Solubility and Solvent Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10818798#gsk8573-solubility-and-solvent-preparation>]

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